

Avotaciclub Stock Solution Preparation

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Avotaciclub

CAS No.: 1983983-41-0

Cat. No.: S3612582

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The information below is sourced from a commercial supplier and is intended for research use only [1].

Physicochemical Properties & Storage

The following table summarizes the key characteristics of **Avotaciclub** sulfate:

Property	Value / Description
CAS Number	1983984-04-8 [1]
Molecular Formula	$C_{13}H_{13}N_7O_5S$ [1]
Molecular Weight	379.35 g/mol [1]
Appearance	Typically exists as solids at room temperature [1]
Storage (Powder)	-20°C for 3 years or 4°C for 2 years [1]
Shipping	Stable at ambient temperature for a few days during ordinary shipping [1]

Solubility & Formulation Guidelines

Avotaciclilb sulfate powder may dissolve in **DMSO**, and if not, other solvents like H₂O, Ethanol, or DMF can be tried [1]. The supplier provides multiple formulations for *in vivo* studies, which can also guide stock solution preparation.

Stock Solution Preparation

- **Solvent:** Often prepared as a concentrated stock solution in **DMSO** (e.g., 5 mM, 10 mM, or 20 mM) [1].
- **Preparation:** Once prepared, aliquot the stock solution to avoid repeated freeze-thaw cycles and store at **-20°C or -80°C** [1].

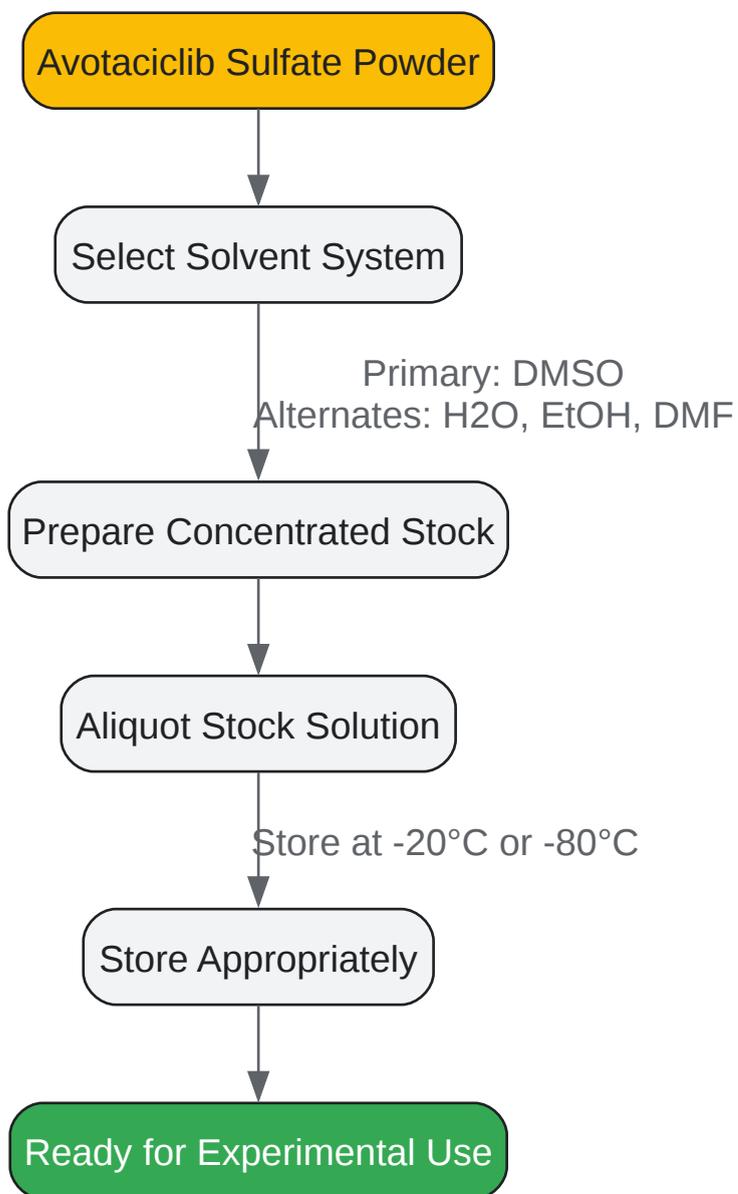
Working Solution Formulations (for reference) The table below lists example formulations from the supplier, which are useful for preparing solutions for experiments [1].

Formulation Type	Composition
Injection 1	DMSO : Tween 80 : Saline = 10 : 5 : 85
Injection 2	DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
Injection 3	DMSO : Corn oil = 10 : 90
Oral 1	Suspend in 0.5% CMC Na (carboxymethylcellulose sodium)
Oral 2	Dissolved in PEG400

> **Important Note:** The supplier strongly recommends that researchers consult the scientific literature and methods relevant to their specific experiments before determining the final formulation, as different compounds and study designs have unique requirements [1].

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the core decision-making process for preparing and storing **Avotaciclilb** stock solutions:



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Critical Application Note & Limitations

- **Purpose and Limitation:** This information is intended for research use only, not for human or diagnostic use [1].
- **Lack of Biological Data:** The available source does not provide details on **Avotaciclib**'s mechanism of action, inhibitory potency (IC₅₀ values), pharmacokinetics, or toxicity profile.
- **Absence of Protocols:** Standard experimental protocols for activities like cell-based assays, animal studies, or analytical method validation using **Avotaciclib** are not available in the searched results.

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References

1. sulfate 1983984-04-8_CDK_Cell Cycle_Signaling... Avotaciclib [peptidedb.com]

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